

# Application Notes and Protocols: Preparation of GSK-1292263 Hydrochloride Stock Solutions

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## Compound of Interest

Compound Name: GSK-1292263 hydrochloride

Cat. No.: B3026620

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## Abstract

**GSK-1292263 hydrochloride** is a potent and orally available agonist of the G protein-coupled receptor 119 (GPR119), a promising therapeutic target for type 2 diabetes and related metabolic disorders. Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **GSK-1292263 hydrochloride** stock solutions for both in vitro and in vivo applications.

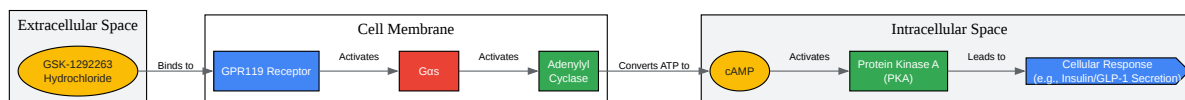
## Chemical and Physical Properties

**GSK-1292263 hydrochloride** is a small molecule with the following properties:

Property	Value	Reference
Chemical Name	5-((1-(3-(1-methylethyl)-1,2,4-oxadiazol-5-yl)-4-piperidiny)methoxy)-2-(4-(methylsulfonyl)phenyl)pyridine, hydrochloride	[1]
Molecular Formula	C <sub>23</sub> H <sub>29</sub> ClN <sub>4</sub> O <sub>4</sub> S	[1]
Molecular Weight	493.02 g/mol	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO (≥ 20 mg/mL)	[2]

## Mechanism of Action

GSK-1292263 acts as an agonist at the GPR119 receptor, which is primarily expressed in pancreatic  $\beta$ -cells and intestinal enteroendocrine L-cells. Activation of GPR119 by GSK-1292263 stimulates the G $\alpha$ s subunit of the G protein complex. This leads to the activation of adenylyl cyclase, which in turn increases intracellular levels of cyclic AMP (cAMP). Elevated cAMP in pancreatic  $\beta$ -cells enhances glucose-dependent insulin secretion, while in intestinal L-cells, it promotes the release of incretin hormones such as glucagon-like peptide-1 (GLP-1).



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**Figure 1:** GPR119 signaling pathway activated by GSK-1292263.

## Experimental Protocols

## In Vitro Stock Solution Preparation (10 mM)

This protocol describes the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO), suitable for cell-based assays.

Materials:

- **GSK-1292263 hydrochloride** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:  
$$\text{Mass (mg)} = 10 \text{ mmol/L} \times \text{Volume (L)} \times 493.02 \text{ g/mol}$$
  
For 1 mL of 10 mM stock solution, weigh out 4.93 mg of **GSK-1292263 hydrochloride**.
- Dissolution: a. Carefully weigh the calculated amount of **GSK-1292263 hydrochloride** powder and place it into a sterile vial. b. Add the desired volume of DMSO to the vial. c. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquoting and Storage: a. Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. b. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[3]

Note on In Vitro Working Concentrations: For cell-based assays, the stock solution should be further diluted in the appropriate cell culture medium to the final desired concentration. A typical starting point for in vitro studies could be in the low micromolar range, with further optimization based on the specific cell type and assay. For instance, in studies involving hepatocytes, a pre-treatment time of 30 minutes has been noted.[3] It is recommended to perform a dose-response curve to determine the optimal concentration for your experiment.

## In Vivo Formulation Preparation

This protocol describes the preparation of a formulation suitable for oral administration in animal models, such as rats.

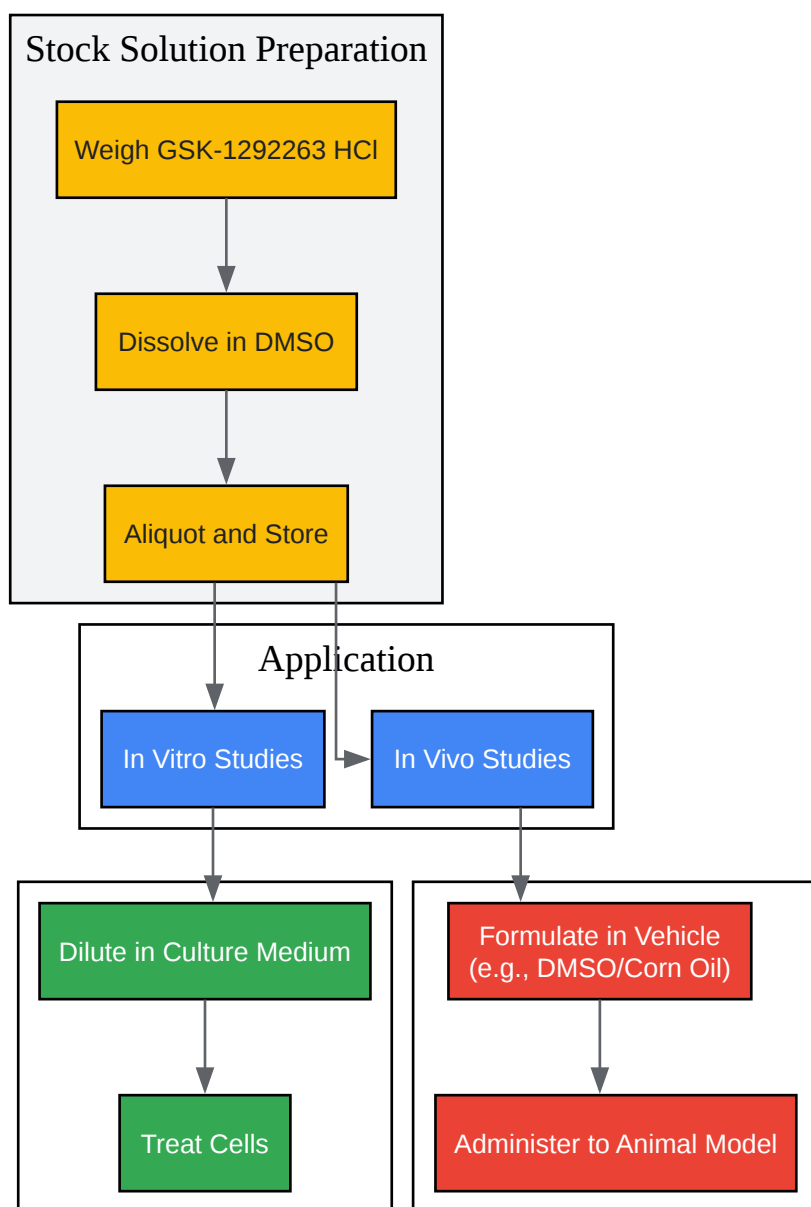
Materials:

- 10 mM **GSK-1292263 hydrochloride** in DMSO (prepared as in section 3.1)
- Corn oil
- Sterile tubes
- Vortex mixer

Procedure:

- Preparation of Vehicle: The vehicle consists of 10% DMSO and 90% corn oil.
- Dilution: a. For a final concentration of 1 mg/mL, for example, take an appropriate volume of the 10 mM stock solution. b. Add the calculated volume of corn oil to achieve the final desired concentration and a 10% DMSO v/v. c. Vortex the mixture vigorously to form a uniform suspension or solution.

Note on In Vivo Dosages: In preclinical studies with rats, GSK-1292263 has been administered at doses ranging from 3 to 30 mg/kg.[4] The exact dosage will depend on the animal model and the specific experimental design.



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**Figure 2:** General experimental workflow for GSK-1292263.

## Safety and Handling

- **GSK-1292263 hydrochloride** is for research use only and not for human or veterinary use. [\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.

- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for complete safety information.

## Storage and Stability

Proper storage is crucial to maintain the stability and activity of **GSK-1292263 hydrochloride**.

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	Up to 3 years	[2]
4°C	Up to 2 years	[2]	
Stock Solution in DMSO	-20°C	Up to 1 year	[3]
-80°C	Up to 2 years	[3]	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to store the DMSO stock solution in single-use aliquots.[3]

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